

6-Ethoxy-5-methylnicotinaldehyde: A Key Intermediate in Synthetic Chemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Ethoxy-5-methylnicotinaldehyde

Cat. No.: B597603

[Get Quote](#)

For researchers and professionals in drug development, **6-ethoxy-5-methylnicotinaldehyde** has emerged as a valuable synthetic intermediate. This technical guide provides a comprehensive overview of its properties, synthesis, and potential applications, with a focus on experimental details and data.

Core Properties and Identification

6-Ethoxy-5-methylnicotinaldehyde, a substituted pyridine derivative, is identified by the Chemical Abstracts Service (CAS) number 1224604-16-3. It is also known by its synonyms, including 2-ethoxy-3-methylpyridine-5-carboxaldehyde and 6-ethoxy-5-methylpyridine-3-carbaldehyde. While the CAS number 1128-75-2 has been intermittently associated with this compound, it has also been linked to several other distinct chemical structures, indicating a probable discrepancy in public databases. For clarity and accuracy, this guide will refer to CAS No. 1224604-16-3 for **6-ethoxy-5-methylnicotinaldehyde**.

Table 1: Physicochemical Properties of **6-Ethoxy-5-methylnicotinaldehyde**

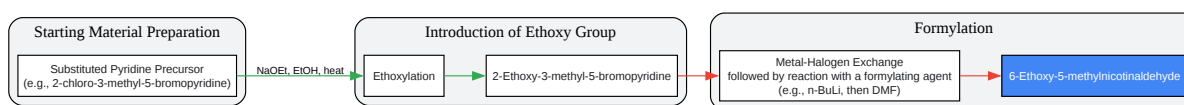
Property	Value
Molecular Formula	C ₉ H ₁₁ NO ₂
Molecular Weight	165.19 g/mol
Appearance	(Not specified in available literature)
Boiling Point	(Not specified in available literature)
Melting Point	(Not specified in available literature)
Solubility	(Not specified in available literature)

Note: Quantitative physicochemical data beyond the molecular formula and weight are not readily available in the public domain and would require experimental determination.

Synthetic Pathways

The synthesis of **6-ethoxy-5-methylnicotinaldehyde** is not extensively detailed in readily accessible scientific literature. However, based on general principles of pyridine chemistry, a plausible synthetic route can be conceptualized. This would likely involve the introduction of the ethoxy, methyl, and aldehyde functionalities onto a pyridine ring through a series of controlled reactions.

A potential synthetic workflow is outlined below. It is important to note that this is a theoretical pathway and would require experimental validation and optimization.



[Click to download full resolution via product page](#)

Figure 1: A plausible synthetic pathway for **6-ethoxy-5-methylnicotinaldehyde**.

Experimental Protocol (Hypothetical)

Step 1: Synthesis of 2-Ethoxy-3-methyl-5-bromopyridine

- To a solution of sodium ethoxide (prepared by dissolving a stoichiometric equivalent of sodium metal in anhydrous ethanol) is added 2-chloro-3-methyl-5-bromopyridine.
- The reaction mixture is heated at reflux for a specified period, with reaction progress monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the solvent is removed under reduced pressure.
- The residue is taken up in an organic solvent (e.g., ethyl acetate) and washed with water and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated to yield the crude product.
- Purification is achieved via column chromatography on silica gel.

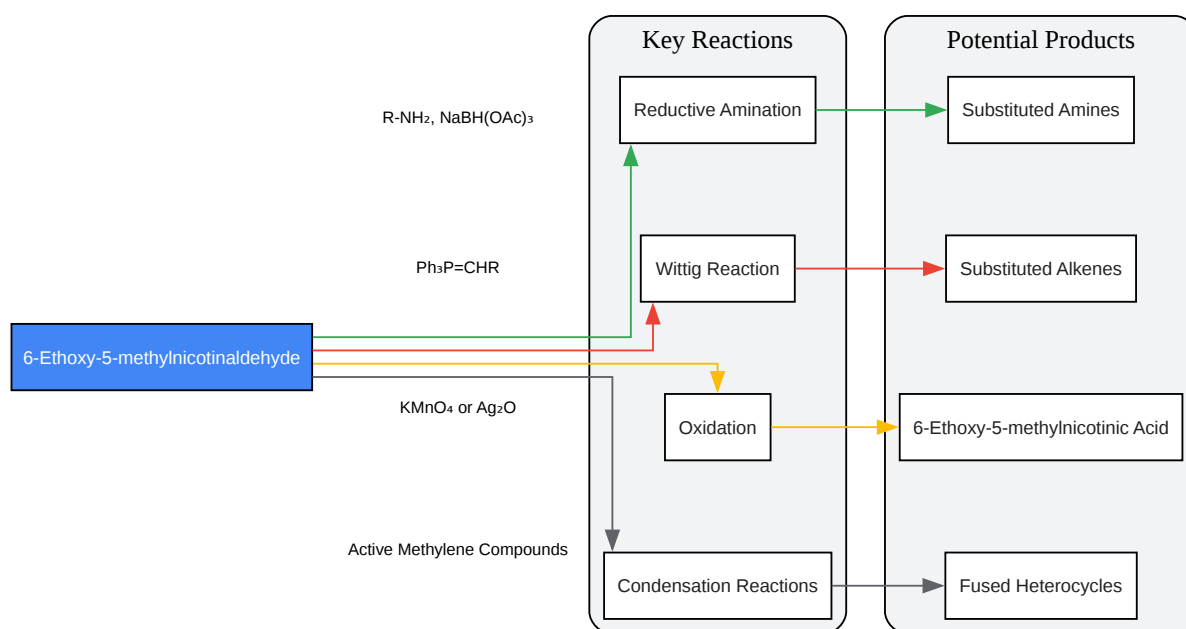
Step 2: Synthesis of **6-Ethoxy-5-methylnicotinaldehyde**

- A solution of 2-ethoxy-3-methyl-5-bromopyridine in an anhydrous aprotic solvent (e.g., tetrahydrofuran) is cooled to a low temperature (e.g., -78 °C) under an inert atmosphere (e.g., argon).
- A solution of n-butyllithium in hexanes is added dropwise, and the mixture is stirred for a short period to allow for metal-halogen exchange.
- Anhydrous N,N-dimethylformamide (DMF) is then added dropwise, and the reaction is allowed to slowly warm to room temperature.
- The reaction is quenched by the addition of a saturated aqueous solution of ammonium chloride.
- The product is extracted with an organic solvent, and the combined organic layers are washed, dried, and concentrated.

- The final product, **6-ethoxy-5-methylnicotinaldehyde**, is purified by column chromatography.

Role as a Synthetic Intermediate

The aldehyde functional group in **6-ethoxy-5-methylnicotinaldehyde** makes it a versatile intermediate for a variety of chemical transformations, particularly in the synthesis of more complex molecules for pharmaceutical applications.



[Click to download full resolution via product page](#)

Figure 2: Potential synthetic applications of **6-ethoxy-5-methylnicotinaldehyde**.

Key Experimental Protocols

Reductive Amination:

- To a solution of **6-ethoxy-5-methylnicotinaldehyde** in a suitable solvent (e.g., dichloromethane or 1,2-dichloroethane) is added the desired primary or secondary amine.
- After a brief stirring period, a reducing agent such as sodium triacetoxyborohydride is added in portions.
- The reaction is stirred at room temperature until completion, as monitored by TLC.
- The reaction is quenched with a saturated aqueous solution of sodium bicarbonate.
- The product is extracted, and the combined organic layers are washed, dried, and concentrated.
- Purification is performed by column chromatography.

Wittig Reaction:

- A phosphonium salt is suspended in an anhydrous solvent (e.g., THF) and deprotonated with a strong base (e.g., n-butyllithium or sodium hydride) to generate the ylide.
- A solution of **6-ethoxy-5-methylnicotinaldehyde** in the same solvent is added dropwise to the ylide solution at an appropriate temperature.
- The reaction is stirred until completion and then quenched.
- Workup and purification are carried out using standard procedures to isolate the desired alkene.

Spectroscopic Data

Detailed and verified spectroscopic data for **6-ethoxy-5-methylnicotinaldehyde** are not widely published. For definitive structural confirmation, the following analyses would be required:

Table 2: Required Spectroscopic Analysis

Technique	Expected Key Features
^1H NMR	- Aromatic protons on the pyridine ring. - Singlet for the aldehyde proton (~9-10 ppm). - Quartet and triplet for the ethoxy group. - Singlet for the methyl group.
^{13}C NMR	- Carbonyl carbon of the aldehyde (~190-200 ppm). - Aromatic carbons of the pyridine ring. - Carbons of the ethoxy and methyl groups.
IR Spectroscopy	- Strong C=O stretching vibration for the aldehyde (~1700 cm^{-1}). - C-H stretching of the aldehyde proton (~2820 and 2720 cm^{-1}). - C-O stretching for the ethoxy group. - Aromatic C=C and C=N stretching vibrations.
Mass Spectrometry	- Molecular ion peak corresponding to the molecular weight (165.19). - Characteristic fragmentation pattern.

Conclusion

6-Ethoxy-5-methylnicotinaldehyde represents a promising, albeit not yet extensively documented, synthetic intermediate. Its structure offers multiple points for chemical modification, making it a potentially valuable building block in the synthesis of novel compounds for drug discovery and other applications. Further research is needed to fully characterize this compound and explore its synthetic utility. The experimental frameworks provided in this guide offer a starting point for researchers interested in leveraging the potential of **6-ethoxy-5-methylnicotinaldehyde** in their synthetic endeavors.

- To cite this document: BenchChem. [6-Ethoxy-5-methylnicotinaldehyde: A Key Intermediate in Synthetic Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b597603#6-ethoxy-5-methylnicotinaldehyde-as-a-synthetic-intermediate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com